

# Essential Safety and Handling Guide for Androstatrione (4-Androstene-3,17-dione)

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## Compound of Interest

Compound Name: Androstatrione

Cat. No.: B15544117

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This document provides crucial safety, handling, and disposal information for **Androstatrione**, also known as 4-Androstene-3,17-dione. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. **Androstatrione** is a physiologically active substance that requires careful handling due to its potential health hazards.

**Key Hazards:** **Androstatrione** is harmful if swallowed, suspected of causing cancer, and may damage fertility or the unborn child. It may also cause harm to breast-fed children. Therefore, strict adherence to the following safety protocols is imperative.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended PPE for various laboratory activities involving **Androstatrione**.

Activity	Required PPE	Additional Recommendations
Handling Solid Compound (e.g., weighing, preparing solutions)	<ul style="list-style-type: none"><li>• Chemical-resistant gloves (e.g., disposable nitrile)</li><li>• Safety glasses with side shields or chemical splash goggles</li><li>• Laboratory coat</li></ul>	<ul style="list-style-type: none"><li>• Work should be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation.</li><li>• Consider double-gloving for added protection.</li></ul>
Working with Solutions	<ul style="list-style-type: none"><li>• Chemical-resistant gloves (e.g., disposable nitrile)</li><li>• Safety glasses with side shields or chemical splash goggles</li><li>• Laboratory coat</li></ul>	<ul style="list-style-type: none"><li>• Ensure adequate ventilation.</li></ul>
Cleaning Spills	<ul style="list-style-type: none"><li>• Chemical-resistant gloves, gown, and safety goggles</li><li>• Respiratory protection may be required for large spills or if dust is generated.</li></ul>	<ul style="list-style-type: none"><li>• Follow the specific spill cleanup protocol outlined below.</li></ul>

Always inspect gloves for tears or holes before use and wash hands thoroughly after handling the compound.<sup>[1]</sup> Remove all PPE before leaving the laboratory area.

## Quantitative Data Summary

The following table provides a summary of available quantitative data for **Androstatrione**.

Parameter	Value	Source
Molecular Weight	286.4 g/mol	PubChem
Acute Toxicity Estimate (ATE), Oral	500 mg/kg	Carl ROTH SDS
Partition Coefficient (log Pow)	2.7 (at 25°C, pH 7)	Sigma-Aldrich SDS
Repeated Dose Toxicity (Rat, Oral, 14 Weeks)	No Observed Adverse Effect Level (NOAEL): 5 mg/kg	Sigma-Aldrich SDS
Occupational Exposure Limits (OEL)	Not established	Sigma-Aldrich SDS

## Operational and Disposal Plans

### Engineering Controls:

- Ventilation: All work involving the solid form of **Androstatrione** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Eye Wash and Safety Shower: An accessible and operational eye wash station and safety shower must be available in the laboratory.[\[1\]](#)

### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Cover work surfaces with absorbent, disposable bench paper.
- Weighing: If possible, weigh the solid compound in a ventilated balance enclosure.
- Solubilization: Add solvent to the solid compound slowly and carefully to avoid splashing.
- General Precautions: Avoid all personal contact, including inhalation. Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.

### Spill Management:

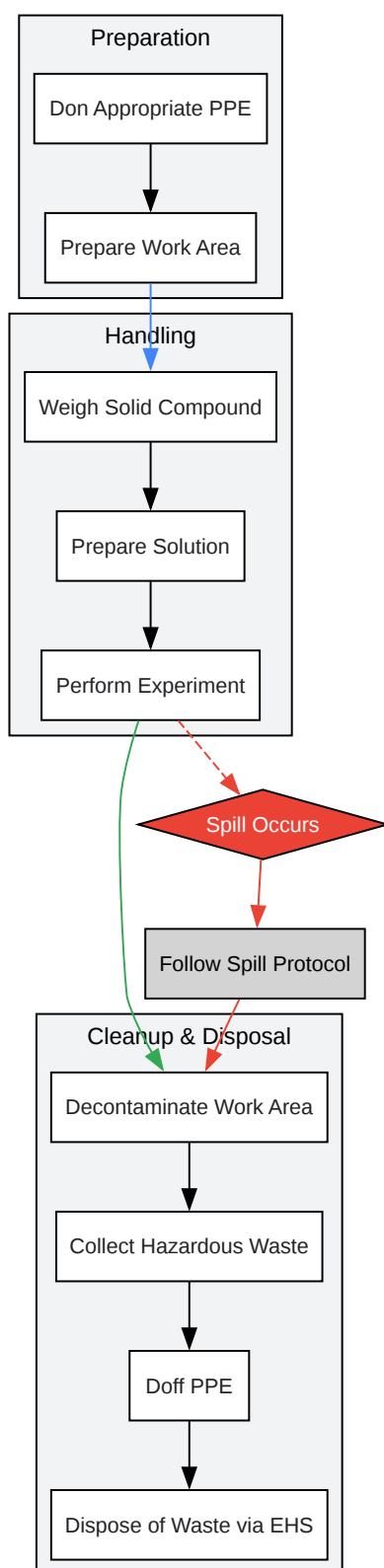
- **Small Spills:** For a small spill of a solution, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal. For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- **Large Spills:** For a larger spill, evacuate the area and follow your institution's emergency procedures.

#### Disposal Plan:

- **Solid Waste:** Contaminated consumables such as gloves, bench paper, and pipette tips should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing **Androstatrione** should be collected in a clearly labeled, sealed hazardous waste container. Do not pour this waste down the drain.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **Androstatrione** in a laboratory setting.



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## References

- 1. carlroth.com [carlroth.com]
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